

# Physical and Chemical Properties of Methyl Oleate

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## Compound Focus: Methyl Oleate

CAS No.: 112-62-9

Cat. No.: S626993

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The table below summarizes the fundamental physical parameters of **methyl oleate** from technical sources and supplier data sheets [1] [2] [3].

Property	Value / Description	Conditions (if applicable)
CAS Number	112-62-9	-
Molecular Formula	$C_{19}H_{36}O_2$	-
Molecular Weight	296.49 g/mol	-
Appearance	Clear, oily liquid; can be yellow to amber [1] [2]	Room Temperature
Density	0.874 g/mL [1] [2], 0.8739 g/cm <sup>3</sup> [3]	20°C
Melting Point	-19.9 °C to -20 °C [2] [3]	-
Boiling Point	218 °C / 20 mmHg [1] [2]; 351.4 °C (with decomposition) [3]	-
Refractive Index	$n_{20/D}$ 1.452 [1]	20°C

Property	Value / Description	Conditions (if applicable)
Flash Point	113 °C (235.4 °F) [1], >230 °F [2]	Closed cup
Vapor Pressure	10 mmHg [1], 13.3 hPa [4]	205 °C
Water Solubility	Immiscible with water [2]	-
Stability	<b>Air and light sensitive</b> [2]; prone to oxidative degradation, especially under light or with metal ion catalysis [3]	-

## Key Experimental Protocols and Applications

**Methyl oleate** serves as a key reactant and component in various experimental contexts. Here are detailed methodologies for some of its key applications.

### Bromination and Dehydrohalogenation to Stearolic Acid

This classic organic synthesis procedure, documented in *Organic Syntheses*, converts **methyl oleate** into stearolic acid (a key acetylene derivative) [5].

- **Procedure:**
  - **Bromination:** Bromine is added dropwise with stirring to 35 g (0.118 mol) of **methyl oleate**, keeping the temperature below 50°C. The addition continues until a slight excess of bromine is present (approximately the theoretical amount of 18.9 g is decolorized). A few drops of **methyl oleate** are then added to discharge the bromine color [5].
  - **Dehydrohalogenation:** 50 ml of *n*-amyl alcohol and 40 g of potassium hydroxide pellets are added to the flask. The mixture is heated under reflux for 4 hours in an oil bath at 150°C. About 50 ml of *n*-amyl alcohol is then distilled off at atmospheric pressure [5].
  - **Work-up and Purification:** The residue is cooled, acidified with concentrated HCl using phenolphthalein and methyl orange as indicators, and cooled in an ice bath. The resulting waxy solid is decanted, dissolved in 95% ethanol, and recrystallized three times from an ethanol-water mixture. The yield is typically 11–14 g (33–42%) with a melting point of 46–46.5°C [5].

## Enzymatic Synthesis Optimization

A 2024 study provides a detailed, optimized protocol for the enzymatic synthesis of **methyl oleate** under solvent-free conditions, which is relevant for green chemistry applications [3] [6].

- **Procedure:**
  - **Reaction Setup:** Esterification reactions are performed on a 50 mL scale in baffled Erlenmeyer flasks under solvent-free conditions [3].
  - **Optimal Molar Ratio:** A methanol to oleic acid molar ratio of **1.5:1** is used to achieve high conversion rates (up to 99%). Using an equimolar (1:1) mixture results in a lower maximum conversion of 74% [3].
  - **Enzyme Loading:** Lipase doses of 0.25, 0.50, or 0.75 wt% can be used. Higher loadings increase the initial reaction rate, but maximum equilibrium conversions are typically reached after 24 hours for all doses [3].
  - **Reaction Conditions:** The mixture is incubated in a shaking incubator at **55°C and 170 rpm** for up to 48 hours. Reaction progress is monitored by titrating the residual free fatty acid [3].
  - **Shifting Equilibrium:** To shift the equilibrium towards product formation, water (a by-product) can be removed by adding activated molecular sieves (3 Å, dried at 250°C for 16 h) [3].

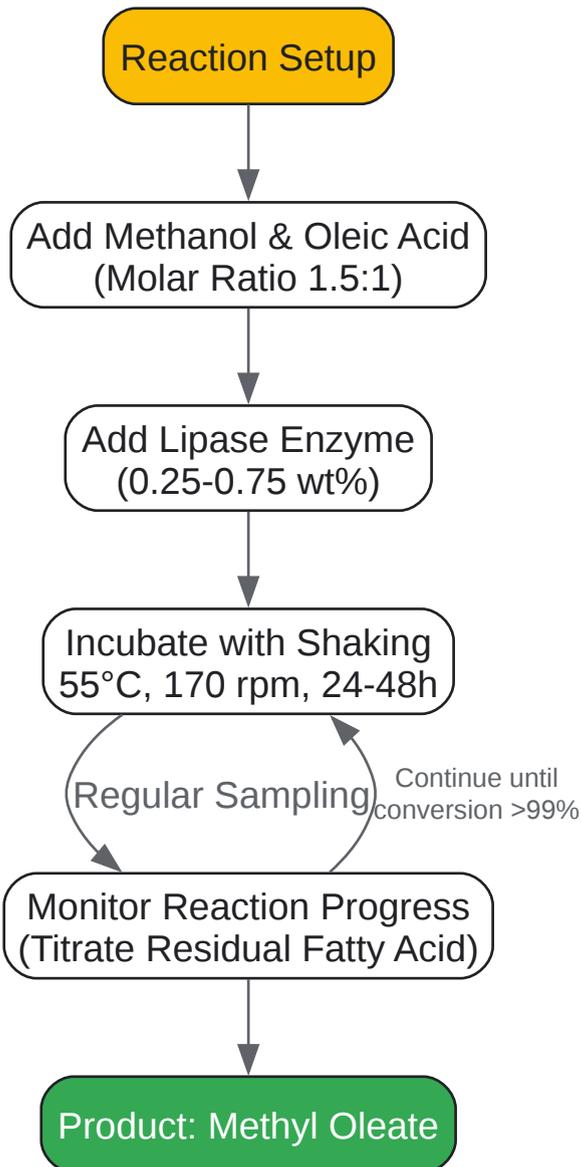
## Other Research Applications

The search results also highlight **methyl oleate**'s role in several advanced research areas:

- **Fermentation Enhancement:** **Methyl oleate** was identified as the best carbon source for the fermentation of Echinocandin B (an antifungal precursor), achieving a titer of  $2133 \pm 50$  mg/L. It helps maintain optimal mycelial morphology and accumulates the key precursor L-threonine. Combining it with talcum powder microparticles further increased the titer to  $3148 \pm 100$  mg/L [3].
- **Catalyst Research:** **Methyl oleate** has been used as a probe molecule in pulsed field gradient (PFG) NMR spectroscopy to study diffusion within hierarchical porous catalysts, providing insights into catalytic activity for epoxidation reactions [3].
- **Gene Expression Modulation:** In the lipolytic yeast *Yarrowia lipolytica*, **methyl oleate** acts as a carbon source and influences the expression of the LIP2 gene, which encodes an extracellular lipase. Maximal induction was observed at low **methyl oleate** concentrations [3].

## Experimental Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of **methyl oleate** via enzymatic esterification, based on the protocol described above.



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This workflow outlines the key steps for the enzymatic synthesis of **methyl oleate**, highlighting the critical parameters of molar ratio, enzyme loading, and reaction monitoring [3].

## Key Information Summary

- **Physical Data is Readily Available:** The core physical and chemical parameters of **methyl oleate** are well-documented for research and development purposes.
- **Versatile Reactant:** It is a valuable starting material for organic synthesis (e.g., stearolic acid, epoxides, bromohydrins) and can be synthesized via efficient enzymatic methods [5] [1] [3].
- **Broad Research Utility:** Its applications extend beyond simple chemistry to specialized fields like fermentation process enhancement, catalyst characterization, and microbial physiology [3].

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## References

1. Methyl oleate 99% [sigmaldrich.com]
2. Methyl Oleate | 112-62-9 [chemicalbook.com]
3. Methyl oleate: synthesis and its application research [chemicalbook.com]
4. DOSS - TURI [doss.turi.org]
5. Methyl oleate [orgsyn.org]
6. Methyl oleate for plant protection products formulations [sciencedirect.com]

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